

Application Notes and Protocols: Ring Expansion Synthesis of Basketane from Homocubanone

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Compound of Interest

Compound Name: *Basketane*
CAS No.: 5603-27-0
Cat. No.: B15799688

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These application notes provide a comprehensive overview and procedural outline for the synthesis of **Basketane**, a polycyclic alkane with significant strain energy, commencing from homocubanone. The synthetic route involves a key one-carbon ring expansion via a Wolff rearrangement, followed by a deoxygenation step. This methodology is of interest to researchers exploring the synthesis of novel caged hydrocarbon frameworks and their potential applications in medicinal chemistry and materials science.

Introduction

Basketane (pentacyclo[4.4.0.0^{2,5}.0^{3,8}.0^{4,7}]decane) is a highly strained polycyclic saturated hydrocarbon.^[1] Its rigid, basket-like structure has made it a subject of interest for theoretical studies on chemical bonding and reactivity. The synthesis of **basketane** and its derivatives is a challenging task that has been approached through various synthetic strategies. One notable approach involves the ring expansion of a homocubane derivative, specifically homocubanone.

This route leverages the inherent strain in the homocubane skeleton to drive the desired rearrangement and expansion to the **basketane** core.

The synthesis commences with the Wolff rearrangement of homocubanone. This reaction, typically catalyzed by a silver salt, involves the treatment of the ketone with diazomethane to generate an α -diazoketone intermediate. This intermediate then undergoes rearrangement with the extrusion of nitrogen gas to form a ketene, which is subsequently hydrolyzed to the ring-expanded ketone, basketanone. The final step is the deoxygenation of basketanone to yield the target molecule, **basketane**, which can be accomplished via a Wolff-Kishner reduction.

Reaction Pathway

The overall synthetic transformation from homocubanone to **basketane** is a two-step process:

- Wolff Rearrangement: Homocubanone undergoes a silver-catalyzed reaction with diazomethane to yield basketanone. This step involves the insertion of a methylene group into the homocubanone framework, leading to the expansion of one of the rings.
- Wolff-Kishner Reduction: The carbonyl group of basketanone is then removed through a Wolff-Kishner reduction, using hydrazine and a strong base, to afford the final product, **basketane**.



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Caption: Reaction scheme for the synthesis of **Basketane** from Homocubanone.

Quantitative Data

The following table summarizes the key quantitative data associated with this synthesis.

Compound	Molecular Formula	Molar Mass (g/mol)	Overall Yield (%)	Physical State
Homocubanone	C ₉ H ₈ O	132.16	-	Solid
Basketanone	C ₁₀ H ₁₀ O	146.19	-	Solid
Basketane	C ₁₀ H ₁₂	132.20	11 (from Homocubanone)	Solid

Experimental Protocols

Note: Detailed experimental procedures with specific quantities of reagents and precise reaction conditions for the synthesis of **basketane** from homocubanone are not readily available in the surveyed literature. The following protocols are generalized procedures for the Wolff rearrangement and Wolff-Kishner reduction and should be adapted and optimized by the researcher.

Step 1: Synthesis of Basketanone via Wolff Rearrangement

This procedure outlines the general steps for the one-carbon ring expansion of a ketone using diazomethane.

Materials:

- Homocubanone
- Diazomethane (handle with extreme caution, prepared in situ from a suitable precursor like Diazald®)
- Silver(I) oxide (Ag₂O) or other silver salts (e.g., silver benzoate)
- Anhydrous diethyl ether or other suitable aprotic solvent
- Dilute hydrochloric acid (for quenching)
- Saturated sodium bicarbonate solution

- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Standard glassware for organic synthesis (round-bottom flasks, dropping funnel, condenser, etc.)
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- **Preparation of Diazomethane:** Prepare a solution of diazomethane in diethyl ether using a standard, safe procedure. Caution: Diazomethane is explosive and toxic. All operations should be performed in a well-ventilated fume hood with appropriate safety precautions.
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere, dissolve homocubaneone in anhydrous diethyl ether.
- **Catalyst Addition:** Add a catalytic amount of silver(I) oxide to the stirred solution.
- **Addition of Diazomethane:** Slowly add the ethereal solution of diazomethane to the reaction mixture at a controlled temperature (typically 0 °C to room temperature). The rate of addition should be monitored to control the evolution of nitrogen gas.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- **Quenching:** Carefully quench the excess diazomethane by the slow addition of dilute hydrochloric acid until the yellow color of diazomethane disappears and the solution becomes colorless.
- **Work-up:** Transfer the reaction mixture to a separatory funnel. Wash the organic layer successively with saturated sodium bicarbonate solution and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude basketanone.

- Purification: Purify the crude product by column chromatography on silica gel or by recrystallization from a suitable solvent system.

Step 2: Synthesis of Basketane via Wolff-Kishner Reduction

This procedure describes the deoxygenation of the basketanone intermediate.

Materials:

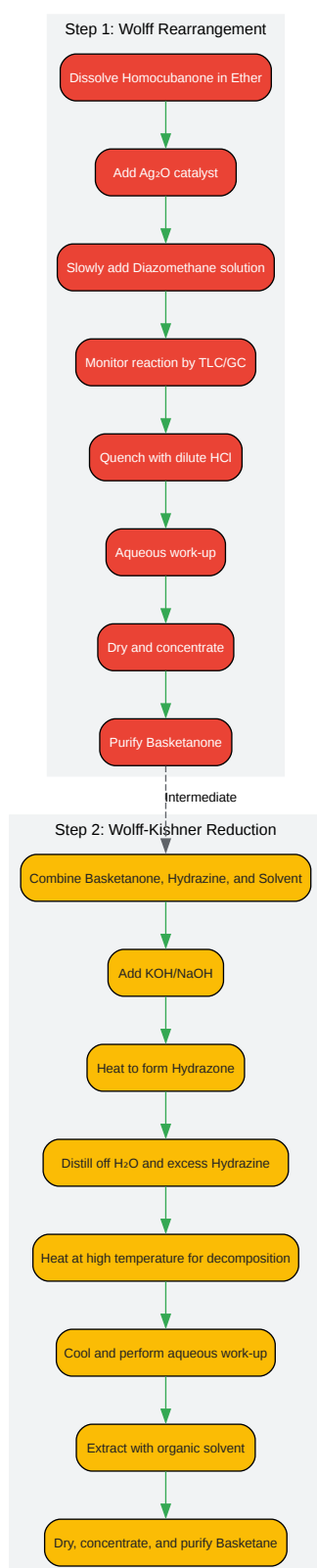
- Basketanone
- Hydrazine hydrate (NH_2NH_2)
- Potassium hydroxide (KOH) or sodium hydroxide (NaOH)
- High-boiling point solvent (e.g., diethylene glycol, triethylene glycol)
- Standard glassware for high-temperature reactions (round-bottom flask, reflux condenser, distillation setup)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, add basketanone, hydrazine hydrate, and the high-boiling point solvent.
- Addition of Base: Add pellets of potassium hydroxide or sodium hydroxide to the mixture.
- Heating and Reflux: Heat the reaction mixture to a temperature that allows for the formation of the hydrazone (typically around 100-130 °C) for a specified period (e.g., 1-2 hours).
- Distillation: After hydrazone formation, increase the temperature to allow for the distillation of water and excess hydrazine. The reaction temperature will rise to around 180-200 °C.
- Decomposition: Maintain the reaction at this high temperature to allow for the decomposition of the hydrazone, which is accompanied by the evolution of nitrogen gas. Continue heating until the gas evolution ceases.

- **Cooling and Work-up:** Allow the reaction mixture to cool to room temperature. Dilute the mixture with water and extract the product with a suitable organic solvent (e.g., diethyl ether, pentane).
- **Washing and Drying:** Wash the combined organic extracts with water and brine. Dry the organic layer over an anhydrous drying agent.
- **Concentration and Purification:** Remove the solvent by distillation. The crude **basketane** can be purified by sublimation or recrystallization.

Experimental Workflow Visualization



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Caption: General experimental workflow for the synthesis of **Basketane**.

Safety Precautions

- Diazomethane is extremely toxic and explosive. It should only be handled by trained personnel in a well-ventilated fume hood using appropriate safety equipment, including a blast shield. Use of Diazald® or other precursors is recommended for safer in situ generation.
- The Wolff-Kishner reduction involves high temperatures and strong bases. Appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, must be worn. The reaction should be conducted in a fume hood.
- Handle all chemicals with care and consult their respective Material Safety Data Sheets (MSDS) before use.

Conclusion

The ring expansion of homocubanone to **basketane** via a Wolff rearrangement and subsequent Wolff-Kishner reduction provides an elegant, albeit low-yielding, route to this fascinating caged hydrocarbon. The protocols and data presented herein serve as a valuable resource for researchers interested in the synthesis and study of strained polycyclic molecules. Further optimization of reaction conditions may lead to improved yields and broader applicability of this synthetic strategy.

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References

- [1. grokipedia.com](https://grokipedia.com) [grokipedia.com]
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